

# Application Note: Quantification of Mono-methyl Terephthalate in PET Degradation using HPLC-UV

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## Compound of Interest

Compound Name: Mono-methyl terephthalate

Cat. No.: B193230

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## Introduction

Polyethylene terephthalate (PET) is a widely used polymer in packaging and textiles. Its degradation, both through enzymatic and chemical processes, is a significant area of research for plastic waste management and recycling. The breakdown of PET can yield several products, including terephthalic acid (TPA), mono-(2-hydroxyethyl) terephthalate (MHET), bis-(2-hydroxyethyl) terephthalate (BHET), and **mono-methyl terephthalate** (MMT) when methanol is involved in the degradation process. Accurate quantification of these degradation products is crucial for understanding the kinetics and efficiency of the degradation process.

This application note provides a detailed protocol for the quantification of **mono-methyl terephthalate** (MMT) in samples from PET degradation studies using High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection.

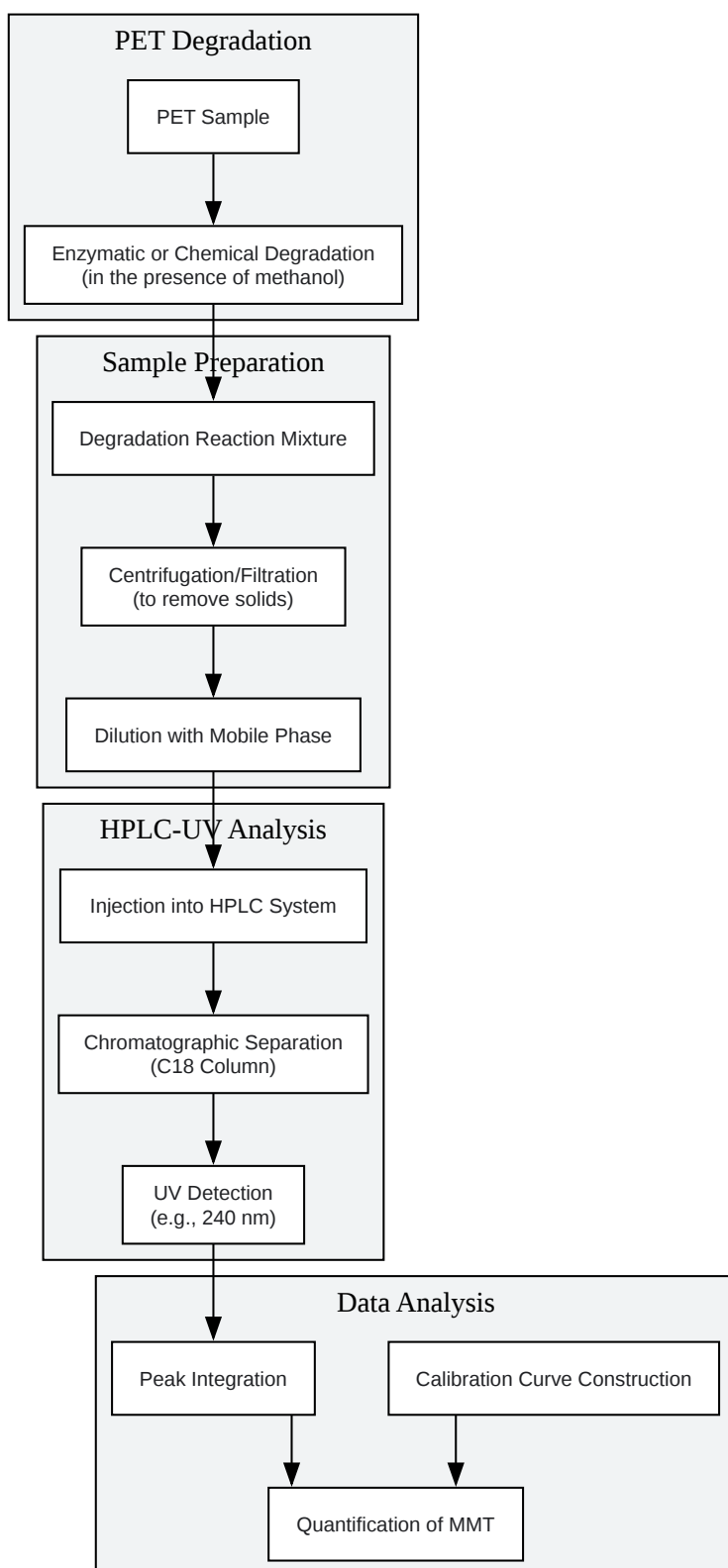
## Principle

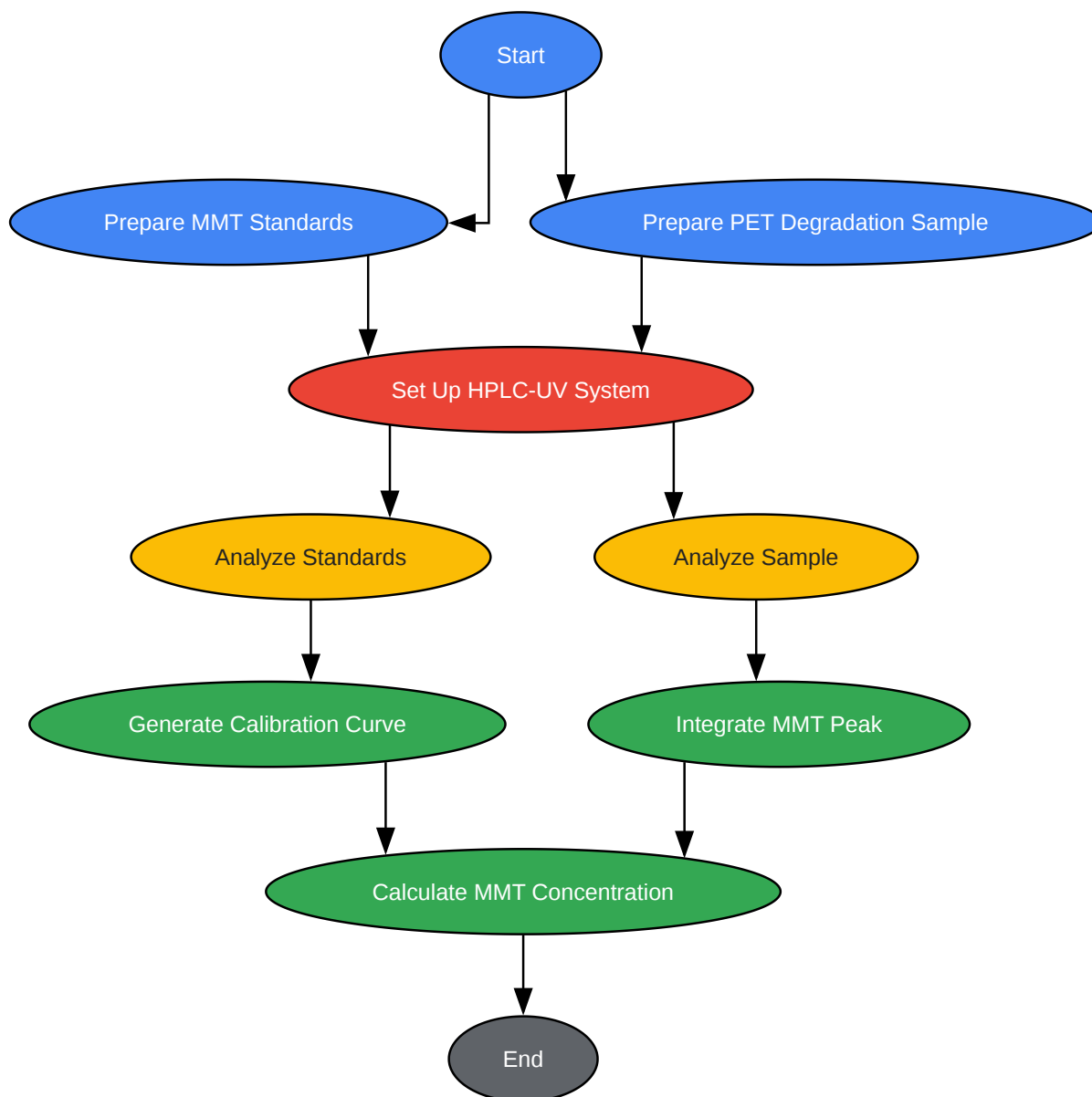
This method utilizes reversed-phase HPLC to separate MMT from other potential PET degradation products and sample matrix components. The separation is based on the differential partitioning of the analytes between a nonpolar stationary phase (e.g., C18) and a polar mobile phase. A UV detector is used for the detection and quantification of MMT, which

contains a chromophore that absorbs UV light. The concentration of MMT in a sample is determined by comparing its peak area to a calibration curve generated from standards of known concentrations.

## Experimental Workflow

The overall experimental process from PET degradation to the final quantification of MMT is outlined below.





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- To cite this document: BenchChem. [Application Note: Quantification of Mono-methyl Terephthalate in PET Degradation using HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b193230#hplc-uv-method-for-quantification-of-mono-methyl-terephthalate-in-pet-degradation>]

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